

JNJ-42153605: A Technical Guide to its mGluR2 Positive Allosteric Modulator Activity

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B608222

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Abstract

JNJ-42153605 is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2).[1][2] As a Class C G-protein coupled receptor (GPCR), mGluR2 plays a crucial role in regulating synaptic transmission and neuronal excitability. Its activation, primarily through coupling with Gai/o proteins, leads to the inhibition of adenylyl cyclase and a subsequent reduction in cyclic AMP (cAMP) levels.[3][4] This mechanism has positioned mGluR2 as a promising therapeutic target for various central nervous system (CNS) disorders. This technical guide provides a comprehensive overview of the in vitro and in vivo pharmacological properties of **JNJ-42153605**, detailing its potent PAM activity, pharmacokinetic profile, and functional effects in established preclinical models.

Introduction to mGluR2 and Positive Allosteric Modulation

Metabotropic glutamate receptor 2 (mGluR2) is a presynaptic autoreceptor that, upon activation by glutamate, inhibits further glutamate release.[5] This negative feedback mechanism is

critical for maintaining synaptic homeostasis. Positive allosteric modulators (PAMs) of mGluR2 do not activate the receptor directly but rather enhance the affinity and/or efficacy of the endogenous agonist, glutamate. This modulatory approach offers a more nuanced therapeutic strategy compared to direct agonists, potentially reducing the risk of receptor desensitization and off-target effects.

In Vitro Pharmacology of JNJ-42153605

Potency and Efficacy

JNJ-42153605 demonstrates potent positive allosteric modulation of the human mGluR2 receptor. Its activity has been characterized using various in vitro assays, with the [35S]GTPyS binding assay being a key method to determine its functional potency.

Table 1: In Vitro Potency of **JNJ-42153605**

Parameter	Value	Cell Line	Assay	Reference
EC50	17 nM	CHO cells expressing human mGluR2	[35S]GTPyS binding assay	[6]

Selectivity Profile

JNJ-42153605 exhibits high selectivity for the mGluR2 receptor. Screening against a panel of other receptors and ion channels has confirmed its specific mode of action.

Table 2: Selectivity Profile of **JNJ-42153605**

Target	Activity	Concentration	Assay	Reference
Other mGluR subtypes	No agonist or antagonist activity	Up to 30 μ M	Not specified	[2]
CEREP panel receptors	No or negligible affinity or activity	Not specified	Radioligand binding assays	[2]
hERG Channel	Low potential for inhibition	Not specified	Patch-clamp electrophysiology	[1]

In Vivo Pharmacology of JNJ-42153605

Pharmacokinetic Profile

JNJ-42153605 displays an acceptable pharmacokinetic profile in preclinical species, demonstrating its potential for in vivo efficacy.

Table 3: Pharmacokinetic Parameters of **JNJ-42153605** in Rats and Dogs

Species	Route	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	Bioavailability (%)	Clearance (L/h/kg)	Vd (L/kg)	t1/2 (h)	Reference
Rat	Oral	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[7][8][9]
Dog	Oral	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[7][8][9]

Note: Specific quantitative pharmacokinetic data for **JNJ-42153605** was not available in the searched literature. The table is presented as a template for such data.

In Vivo Efficacy Models

JNJ-42153605 has demonstrated central nervous system activity in rodent models relevant to psychiatric disorders.

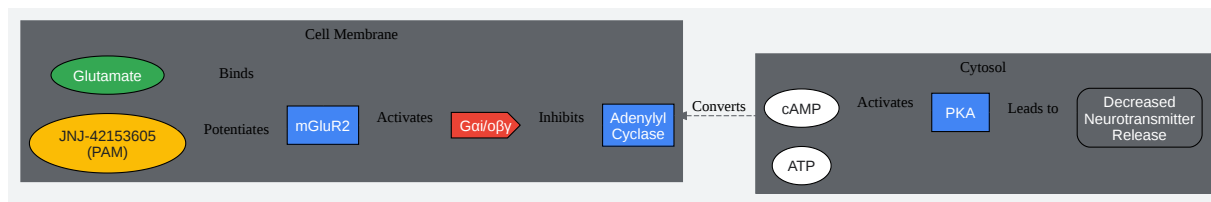
Table 4: In Vivo Efficacy of **JNJ-42153605**

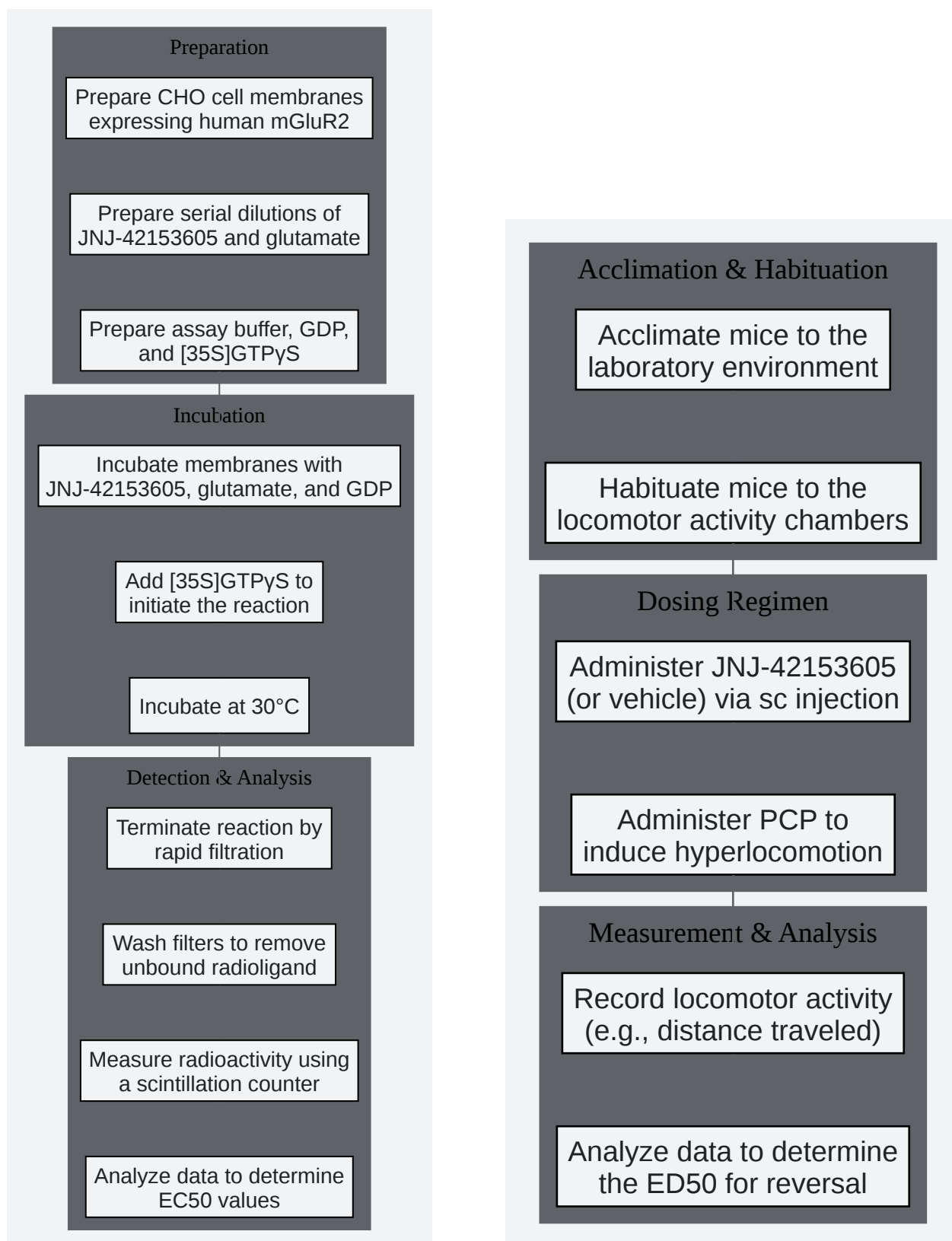
Model	Species	Route	Dose	Effect	Reference
Phencyclidine (PCP)-induced Hyperlocomotion	Mouse	sc	ED50 = 5.4 mg/kg	Reversal of hyperlocomotion	[1][6]
Sleep-Wake EEG	Rat	po	3 mg/kg	Inhibition of REM sleep	[1]
Rotarod Test	Rat	po	20 mg/kg	Small, transient effect on performance	[10]

Signaling Pathways and Experimental Workflows

mGluR2 Signaling Pathway

Activation of mGluR2 by glutamate, potentiated by a PAM like **JNJ-42153605**, initiates a Gai/o-mediated signaling cascade. This primarily involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cAMP levels.





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